

Balanophonin: A Technical Guide to its Chemical Properties and Biological Activities

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Compound of Interest

Compound Name: *Balanophonin*

Cat. No.: *B1260752*

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Abstract

Balanophonin, a naturally occurring neolignan, has garnered significant interest within the scientific community for its diverse pharmacological activities. This technical guide provides a comprehensive overview of the chemical properties of **Balanophonin**, including its CAS number and key physicochemical characteristics. Furthermore, this document delves into its notable biological effects, with a particular focus on its anti-inflammatory, neuroprotective, and potential anticancer properties. Detailed experimental protocols and diagrammatic representations of the associated signaling pathways are presented to facilitate further research and drug development endeavors.

Chemical Properties of Balanophonin

Balanophonin is a bioactive compound that can be isolated from various plant sources, including *Balanophora japonica* and *Dipteryx odorata*.^[1] Its chemical identity and properties are crucial for its application in research and development.

CAS Number and Molecular Identity

The Chemical Abstracts Service (CAS) has assigned several numbers to **Balanophonin** and its stereoisomers, which are essential for unambiguous identification in databases and publications:

- **Balanophonin**: 118916-57-7[2][3][4]
- **(-)-Balanophonin**: 80286-36-8[2]
- **(+)-Balanophonin**: 215319-47-4

Physicochemical Data

A summary of the key chemical and physical properties of **Balanophonin** is presented in the table below. This data is essential for its handling, formulation, and experimental design.

Property	Value	Reference(s)
Molecular Formula	C ₂₀ H ₂₀ O ₆	
Molecular Weight	356.37 g/mol	
Physical Description	Powder	
Boiling Point	552.5 ± 50.0 °C at 760 mmHg	
Density	1.3 ± 0.1 g/cm ³	
Solubility	Soluble in DMSO, Chloroform, Dichloromethane, Ethyl Acetate, Acetone.	

Biological Activities and Signaling Pathways

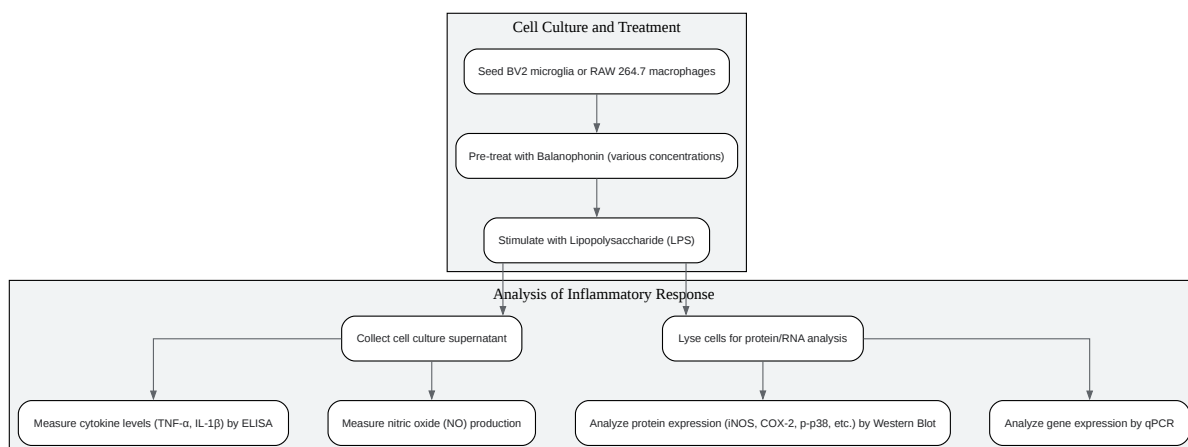
Balanophonin has demonstrated a range of biological activities, with its anti-inflammatory and neuroprotective effects being the most extensively studied. Emerging evidence also suggests potential anticancer properties.

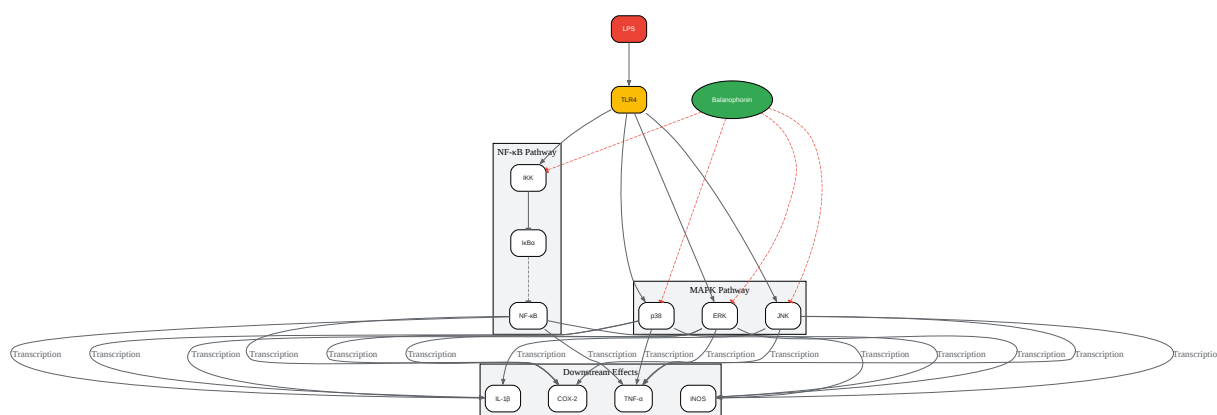
Anti-inflammatory and Neuroprotective Effects

Balanophonin exhibits potent anti-inflammatory and neuroprotective properties by modulating key signaling pathways involved in the inflammatory cascade. In cellular models of neuroinflammation, **Balanophonin** has been shown to suppress the production of pro-inflammatory mediators.

The primary mechanism involves the inhibition of the Mitogen-Activated Protein Kinase (MAPK) and Nuclear Factor-kappa B (NF- κ B) signaling pathways. By downregulating these pathways, **Balanophonin** effectively reduces the expression of downstream targets such as inducible nitric oxide synthase (iNOS), cyclooxygenase-2 (COX-2), tumor necrosis factor-alpha (TNF- α), and interleukin-1 beta (IL-1 β).

Experimental Workflow for a Typical Anti-inflammatory Assay





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